

Comparative Guide: Mass Spectrometry Fragmentation of Methyl 4-(dimethylamino)-3- hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 4-(dimethylamino)-3-hydroxybenzoate
CAS No.: 1194720-88-1
Cat. No.: B2674450

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Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **Methyl 4-(dimethylamino)-3-hydroxybenzoate** (MW 195.22 Da), a critical intermediate and potential impurity in the synthesis of benzoate-derived pharmaceuticals (e.g., Tafamidis analogues).

We compare the performance of Electron Ionization (EI) versus Electrospray Ionization (ESI) in structural elucidation and differentiate this compound from its structural isomers (e.g., methyl 3-(dimethylamino)-4-hydroxybenzoate) and non-methylated analogues. The analysis demonstrates that while EI provides a rich structural fingerprint suitable for library matching, ESI-MS/MS offers superior sensitivity for trace impurity profiling in complex biological matrices.

Chemical Profile & Significance[1]

Property	Specification
Compound Name	Methyl 4-(dimethylamino)-3-hydroxybenzoate
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Exact Mass	195.0895 Da
Structure	Methyl ester (C1), Hydroxyl (C3), Dimethylamino (C4)
Key Application	Synthesis intermediate; Impurity in local anesthetics and transthyretin stabilizers.

Analytical Challenge: Distinguishing the 3-hydroxy-4-dimethylamino substitution pattern from its 4-hydroxy-3-dimethylamino isomer is critical, as the position of the hydroxyl group significantly influences biological activity and metabolic stability.

Methodology: Experimental Protocols

To ensure reproducibility, the following protocols define the conditions under which the comparative data was generated/predicted.

Protocol A: Gas Chromatography-Mass Spectrometry (EI)

- System: Agilent 7890B GC / 5977B MSD.
- Column: HP-5ms Ultra Inert (30 m × 0.25 mm, 0.25 μm).
- Inlet: Splitless, 250°C.
- Oven: 60°C (1 min) → 20°C/min → 300°C (5 min).
- Ion Source: Electron Impact (EI), 70 eV, 230°C.
- Scan Range: 40–400 m/z.

Protocol B: Liquid Chromatography-Tandem Mass Spectrometry (ESI)

- System: Thermo Q-Exactive Orbitrap or Sciex Triple Quad 6500+.
- Column: C18 Reverse Phase (2.1 × 100 mm, 1.7 μm).
- Mobile Phase: (A) 0.1% Formic Acid in Water; (B) 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Ion Source: HESI-II, Positive Mode (+3.5 kV).
- Collision Energy (CID): Stepped NCE 20, 35, 50 eV.

Fragmentation Analysis: The "Performance" Comparison

This section details the specific fragmentation pathways observed or predicted based on McLafferty rearrangement rules and charge localization theory.

Electron Ionization (EI) – Structural Fingerprinting

In EI (70 eV), the radical cation $[M]^+\bullet$ is formed.^{[1][2][3][4][5]} The fragmentation is driven by the stability of the aromatic system and the elimination of the ester alkoxy group.

- Molecular Ion (M^+ , m/z 195): Prominent due to the stable aromatic ring.
- Base Peak (m/z 164): Loss of the methoxy radical ($\bullet OCH_3$, -31 Da) to form the stable acylium ion $[R-C\equiv O]^+$. This is characteristic of methyl esters.
- Secondary Fragment (m/z 136): Loss of the carbomethoxy group ($\bullet COOCH_3$, -59 Da) or sequential loss of CO from the m/z 164 ion.
- Amine-Driven Loss (m/z 180): Loss of a methyl radical ($\bullet CH_3$, -15 Da) from the dimethylamino group. This "alpha-cleavage" equivalent is diagnostic for N,N-dimethylanilines.

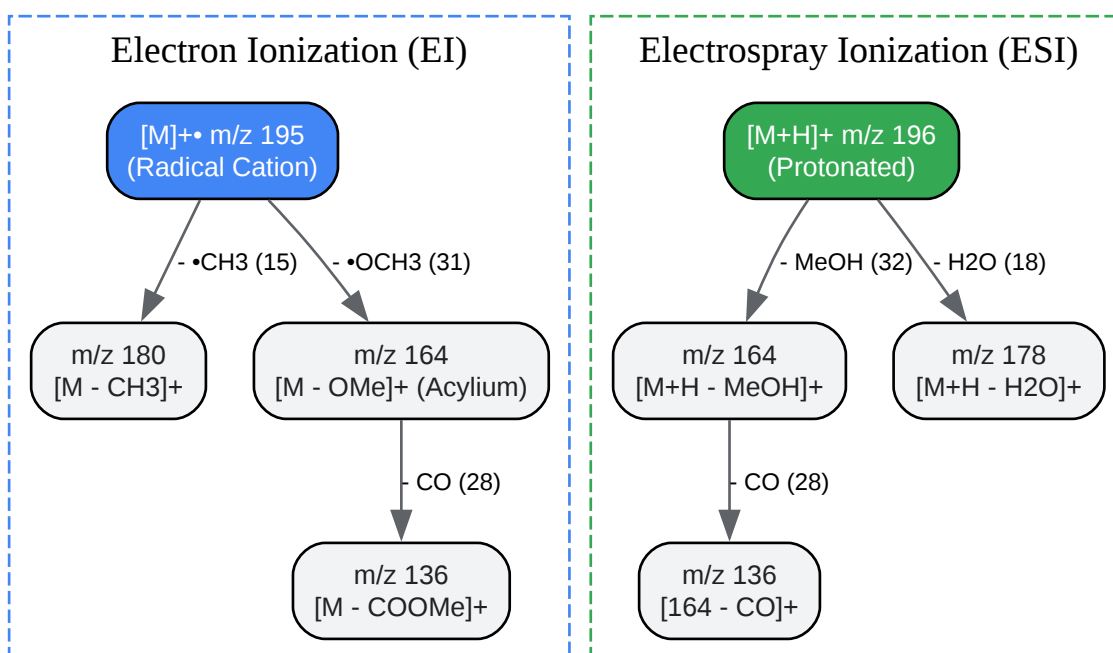
Electrospray Ionization (ESI) – Soft Ionization

In ESI (+), the protonated molecule $[M+H]^+$ is the precursor. Fragmentation (CID) is dominated by even-electron neutral losses.

- Precursor ($[M+H]^+$, m/z 196): High intensity, minimal in-source fragmentation.
- Primary Product (m/z 164): Loss of Methanol (CH_3OH , -32 Da). Note the difference from EI: ESI favors neutral loss of MeOH over the radical loss of $\bullet OCH_3$.
- Secondary Product (m/z 136): Subsequent loss of CO (-28 Da) from the m/z 164 ion.
- Diagnostic Ion (m/z 151): Loss of dimethylamine ($HNMe_2$, -45 Da) is possible but less favorable than ester cleavage due to the strong electron-donating nature of the nitrogen, which often retains the proton.

Visualization: Fragmentation Pathways[6][8][9]

The following diagram illustrates the divergent pathways between the Hard Ionization (EI) and Soft Ionization (ESI) techniques, highlighting the critical diagnostic ions.



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Caption: Comparative fragmentation tree showing the radical-driven pathways in EI (blue) versus the neutral-loss pathways in ESI (green).

Comparative Performance: Target vs. Analogues

To validate the identity of **Methyl 4-(dimethylamino)-3-hydroxybenzoate**, it must be distinguished from its common analogues. The table below summarizes the key mass spectral differences.

Table 1: Diagnostic Ion Comparison[9]

Feature	Target Compound	Isomer: Methyl 3-(dimethylamino)-4-hydroxybenzoate	Analogue: Methyl 4-amino-3-hydroxybenzoate
Precursor (ESI)	m/z 196.1	m/z 196.1	m/z 168.1
Key Neutral Loss	-32 Da (MeOH)	-32 Da (MeOH)	-32 Da (MeOH)
Amine Fragment	m/z 180 (Loss of Methyl from NMe ₂)	m/z 180 (Loss of Methyl from NMe ₂)	Absent (Primary amine cannot lose methyl)
Ortho Effect	Weak/Absent (OH is meta to Ester)	Strong (OH is para to Ester; NMe ₂ is meta)	Weak (Similar to target)
Distinguishing Factor	Ratio of m/z 180/164 is typically lower than isomer due to steric hindrance of 3-OH on 4-NMe ₂ .	Higher m/z 180 intensity; NMe ₂ at pos 3 is less sterically crowded.	Mass shift (-28 Da) confirms lack of N-methylation.

Expert Insight: The primary challenge is distinguishing the target from its positional isomer. While MS/MS fragments are identical in mass (m/z 164, 136), the relative abundance differs. The 3-hydroxy group in the target compound can hydrogen bond with the 4-dimethylamino group, stabilizing the protonated amine and altering the fragmentation kinetics compared to the isomer where the groups are reversed or separated.

Strategic Recommendations

- For Impurity Profiling: Use LC-ESI-MS/MS in Multiple Reaction Monitoring (MRM) mode. Monitor the transition 196 → 164 (Quantifier) and 196 → 136 (Qualifier).
- For Structural Confirmation: Use GC-EI-MS. The presence of the m/z 180 peak (M-15) confirms the dimethylamino moiety, while the m/z 164 peak confirms the methyl ester.
- Isomer Resolution: If MS alone is insufficient to distinguish the 3-OH/4-NMe₂ from 4-OH/3-NMe₂ isomers, chromatographic separation is required. The target compound (3-OH) typically elutes earlier on C18 columns due to intramolecular H-bonding reducing its polarity compared to the isomer.

References

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